

# Personal protective equipment for handling Di-o-cresyl phosphate

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## Essential Safety and Handling Guide for Di-o-cresyl Phosphate

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Di-o-cresyl phosphate** in a laboratory setting. This guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Note on **Di-o-cresyl phosphate** and Tri-o-cresyl phosphate: **Di-o-cresyl phosphate** is a component of the commercial mixture Tri-o-cresyl phosphate (TOCP). Due to the extensive safety data available for TOCP and its similar chemical properties, the following recommendations are based on the safe handling protocols for Tri-o-cresyl phosphate as a conservative and protective measure.

## Immediate Safety Information

Emergency Contact Information:

- Poison Control: 1-800-222-1222[1]
- CHEMTREC (24-Hour Emergency Response): 1-800-424-9300[1]

First-Aid Measures:

- Inhalation: Move the person to fresh air and keep them at rest in a position comfortable for breathing. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[2\]](#)[\[3\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with large amounts of soap and water. Seek medical attention if irritation develops or persists.[\[1\]](#)[\[2\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention from an ophthalmologist.[\[2\]](#)[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Give a slurry of activated charcoal in water to drink. Seek immediate medical attention.[\[2\]](#)

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Di-o-cresyl phosphate**.

PPE Category	Specification
Eye and Face Protection	Wear chemical splash goggles and a face shield. <a href="#">[2]</a>
Hand Protection	Wear chemical-resistant gloves. Recommended materials include Butyl rubber, Polyvinyl Alcohol (PVA), and Viton™. Always inspect gloves for degradation or punctures before use. <a href="#">[1]</a> See the glove compatibility table below for more details.
Body Protection	Wear a chemically resistant apron or a full chemical protection suit. <a href="#">[1]</a> <a href="#">[2]</a> Recommended materials include Tychem® BR, CSM, and TK. <a href="#">[1]</a>
Respiratory Protection	All work should be conducted in a well-ventilated area, preferably within a chemical fume hood. <a href="#">[3]</a> If the potential for high exposure exists, use a NIOSH-approved supplied-air respirator with a full facepiece operated in a pressure-demand or other positive-pressure mode. <a href="#">[1]</a> For concentrations up to 1 mg/m <sup>3</sup> , an air-purifying respirator with an N95, R95, or P95 filter can be used. <a href="#">[5]</a>

#### Glove Material Chemical Resistance for Tricresyl Phosphate (TCP)

Glove Material/Product	Breakthrough Time (minutes)	Degradation Rating
Barrier®	> 360	E
Neoprene	< 10	P
Ansell SOL-VEX®	> 360	E
Nitrile	> 360	E
Butyl	45	E
Natural Rubber	> 360	E

(Data sourced from Ansell Chemical Resistance Guide.[6] E=Excellent, P=Poor)

## Operational Plan: Step-by-Step Handling Procedure

### 1. Pre-Handling Preparations:

- Ensure the chemical fume hood is functioning correctly.
- Assemble all necessary equipment and reagents.
- Don the required personal protective equipment as specified above.
- Have spill control materials (e.g., absorbent pads, sand) and waste containers readily available.

### 2. Handling **Di-o-cresyl phosphate**:

- Conduct all manipulations of **Di-o-cresyl phosphate** within a certified chemical fume hood.
- Avoid direct contact with skin, eyes, and clothing.[7]
- Use non-sparking tools to prevent ignition sources.[2]
- Keep containers tightly closed when not in use.[3]
- Do not eat, drink, or smoke in the handling area.[3]

### 3. Post-Handling Procedures:

- Decontaminate all work surfaces and equipment.
- Properly label and store any remaining **Di-o-cresyl phosphate** in a locked, well-ventilated area, separated from strong oxidants.[2][3]

- Remove and dispose of contaminated gloves and other disposable PPE in a designated hazardous waste container.
- Wash hands and any exposed skin thoroughly with soap and water.[\[7\]](#)

## Disposal Plan

### 1. Waste Collection:

- Collect all waste containing **Di-o-cresyl phosphate**, including contaminated PPE and spill cleanup materials, in a designated, labeled, and sealed container.
- Do not mix with other waste streams.[\[4\]](#)

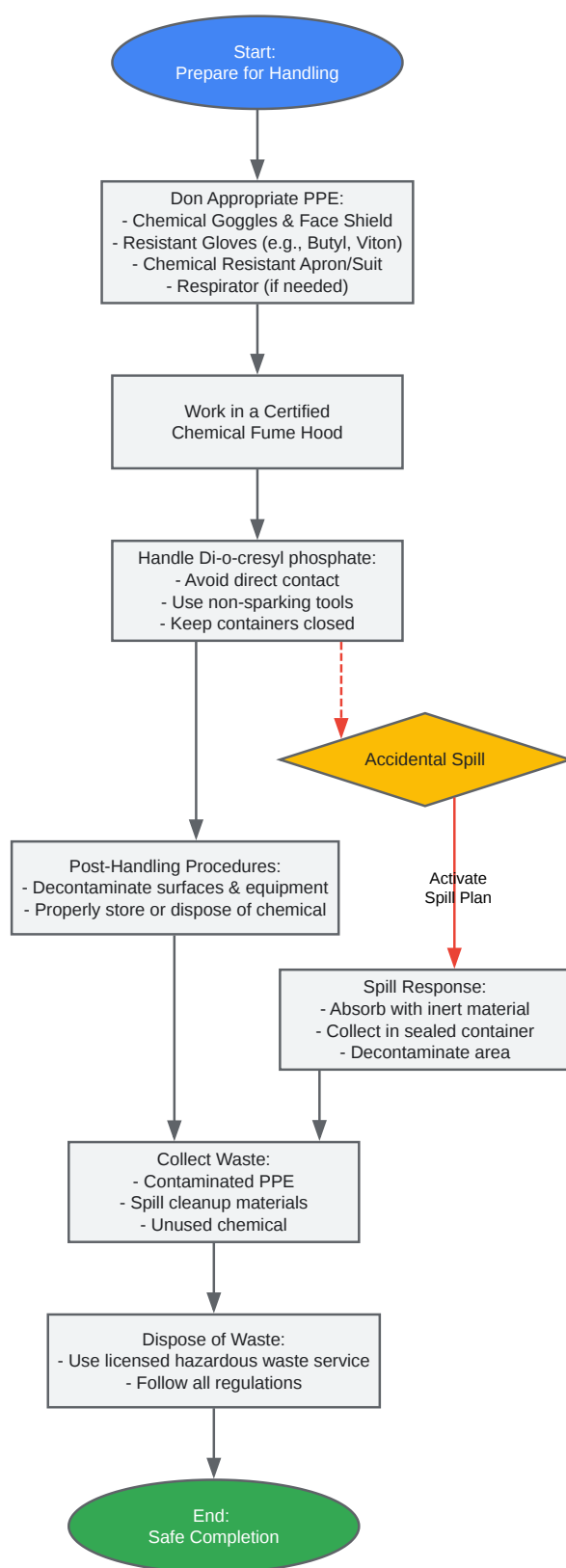
### 2. Spill Cleanup:

- For small spills, absorb the liquid with sand or an inert absorbent material and place it in a sealed container for disposal.[\[2\]](#)
- For large spills, dike the material to prevent spreading and contact emergency services.[\[3\]](#)
- Avoid allowing the chemical to enter drains or waterways.[\[2\]](#)

### 3. Final Disposal:

- Dispose of all waste materials through a licensed hazardous waste disposal company.
- Follow all local, state, and federal regulations for the disposal of toxic chemicals.[\[3\]](#)[\[4\]](#)

## Workflow for Safe Handling of Di-o-cresyl phosphate



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Caption: Workflow for the safe handling and disposal of **Di-o-cresyl phosphate**.

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